

Application Notes and Protocols for In-Vivo Administration of Septide

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Compound of Interest

Compound Name: *Septide*

Cat. No.: *B1681630*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the dissolution and preparation of **Septide** for in-vivo experiments. **Septide**, a potent and selective tachykinin NK1 receptor agonist, is a valuable tool in neuroscience, pharmacology, and immunology research. Proper handling and preparation are crucial for obtaining reliable and reproducible experimental results.

Product Information and Storage

Septide is a synthetic hexapeptide with the amino acid sequence [pGlu6, Pro9]Substance P(6-11) (Pyr-Phe-Phe-Pro-Leu-Met-NH₂). It is typically supplied as a lyophilized powder.

Property	Value
Molecular Formula	C ₃₉ H ₅₃ N ₇ O ₇ S
Molecular Weight	763.94 g/mol
CAS Number	79775-19-2
Appearance	White lyophilized powder
Storage (Lyophilized)	Store at -20°C to -80°C. Stable for several months to years when stored correctly. Keep away from moisture and light.
Storage (In Solution)	Aliquot and store at -80°C. Avoid repeated freeze-thaw cycles. Solutions are less stable; use as soon as possible after preparation. Peptides containing methionine are susceptible to oxidation.

Dissolution of Lyophilized Septide

Due to its hydrophobic nature and the presence of a methionine residue, careful selection of a solvent is critical to prevent oxidation and ensure complete solubilization. It is strongly recommended to avoid Dimethyl sulfoxide (DMSO) as a solvent, as it can oxidize the methionine residue in the peptide sequence. Dimethylformamide (DMF) is a suitable alternative.

Protocol for Dissolving **Septide**:

- Equilibrate the Vial: Before opening, allow the vial of lyophilized **Septide** to warm to room temperature to prevent condensation of moisture inside the vial.
- Centrifuge: Briefly centrifuge the vial to ensure all the lyophilized powder is at the bottom.
- Initial Solubilization in Organic Solvent:
 - Add a small, precise volume of high-purity DMF to the vial. The volume should be just enough to completely dissolve the peptide.

- Gently swirl or vortex the vial until the peptide is fully dissolved. Sonication in a water bath for short periods (10-15 seconds) can aid in dissolution if necessary.
- Dilution in Aqueous Buffer:
 - Once the peptide is completely dissolved in DMF, slowly add your desired aqueous buffer (e.g., sterile phosphate-buffered saline (PBS) pH 7.4, or artificial cerebrospinal fluid for central administration) dropwise while gently vortexing.
 - The final concentration of DMF in the working solution should be minimized, ideally below 1%, to avoid solvent-induced toxicity in in-vivo models.

Example Calculation for Stock Solution:

To prepare a 1 mM stock solution of **Septide** (MW = 763.94 g/mol):

- Weigh 1 mg of lyophilized **Septide**.
- Dissolve in a minimal volume of DMF (e.g., 20 µL).
- Slowly add aqueous buffer to a final volume of 1.31 mL ($1 \text{ mg} / 763.94 \text{ g/mol} = 1.31 \text{ µmol}$; $1.31 \text{ µmol} / 1 \text{ mM} = 1.31 \text{ mL}$).

Preparation for In-Vivo Administration

The final preparation of **Septide** for in-vivo experiments will depend on the route of administration.

Intracerebroventricular (i.c.v.) Injection

For direct administration into the central nervous system, artificial cerebrospinal fluid (aCSF) is the recommended vehicle.

Protocol:

- Prepare a high-concentration stock solution of **Septide** in DMF as described above.
- Dilute the stock solution to the final desired concentration using sterile, pyrogen-free aCSF. Ensure the final concentration of DMF is minimal.

- Filter the final solution through a sterile 0.22 μm syringe filter before injection.

Parameter	Recommendation
Vehicle	Artificial Cerebrospinal Fluid (aCSF)[1]
Typical Doses (Rat)	10 - 100 pmol per animal[1]
Injection Volume	1 - 5 μL

Intradermal (i.d.) Injection

For studying local effects such as vascular permeability, intradermal injections are employed.

Protocol:

- Prepare a stock solution of **Septide** in DMF.
- Dilute the stock solution to the final concentration using sterile saline or PBS (pH 7.4).
- Administer using a fine-gauge needle (e.g., 27-30G).

Parameter	Recommendation
Vehicle	Sterile Saline or PBS (pH 7.4)
Typical Doses (Rat)	0.65 - 650 pmol per site[1]
Injection Volume	10 - 50 μL

Intravenous (i.v.) Injection

For systemic administration, the formulation needs to be carefully considered to maintain solubility and minimize toxicity.

Protocol:

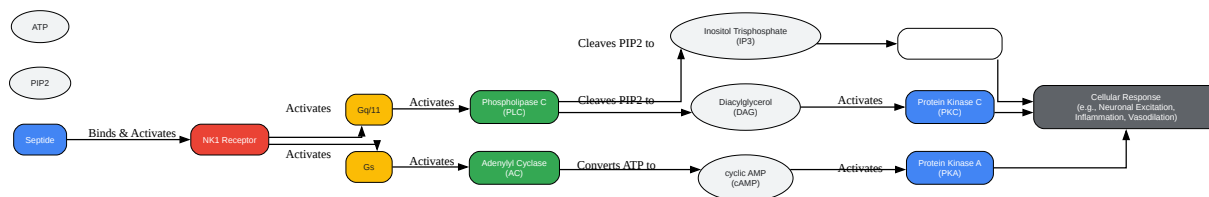
- Prepare a stock solution of **Septide** in DMF.

- Further dilute in a vehicle suitable for intravenous administration of hydrophobic compounds. Options include:
 - A mixture of co-solvents such as ethanol, propylene glycol, and polyethylene glycol (PEG), ensuring the final concentration of organic solvents is within acceptable toxicological limits.
 - Formulations with self-assembling peptides and amino acids can also be explored to enhance solubility.
- The final solution must be sterile and free of pyrogens. Filtration through a 0.22 µm filter is mandatory.

Parameter	Recommendation
Vehicle	Co-solvent mixtures (e.g., ethanol/propylene glycol/PEG) or specialized formulations for hydrophobic peptides.
Dosage	Highly dependent on the experimental model and endpoint. Pilot studies are recommended.

Signaling Pathway of Septide

Septide exerts its biological effects by binding to and activating the Tachykinin NK1 receptor, a G-protein coupled receptor (GPCR). Activation of the NK1 receptor initiates downstream signaling cascades primarily through Gq/11 and Gs proteins.

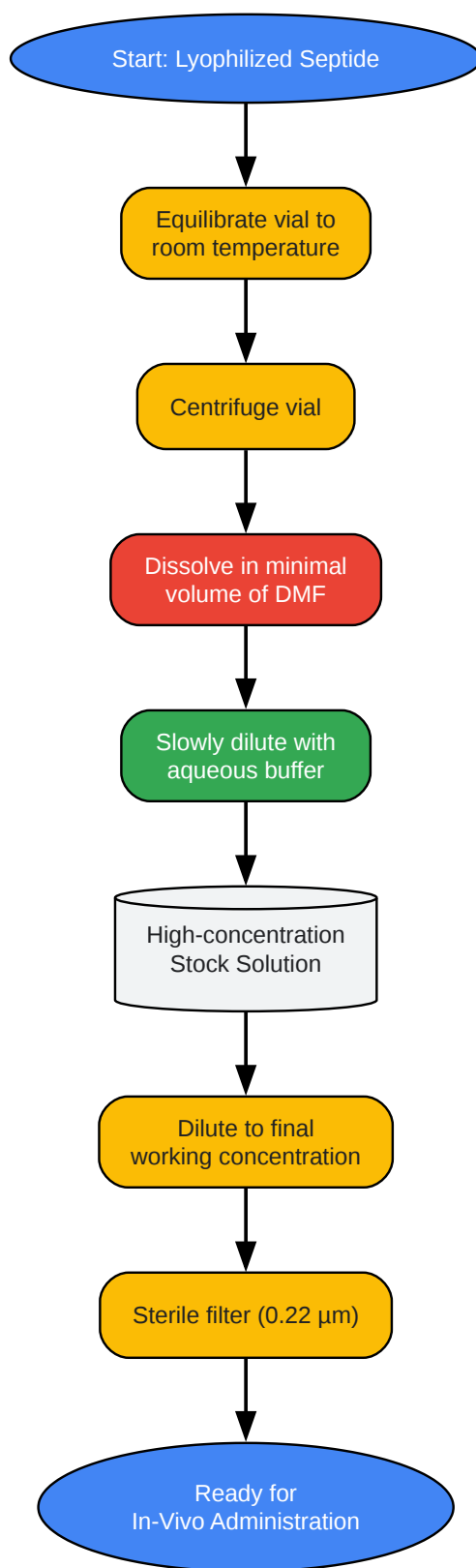


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Caption: **Septide** activates the NK1 receptor, leading to downstream signaling.

Experimental Workflow for Septide Preparation

The following diagram illustrates the general workflow for preparing **Septide** for in-vivo experiments.



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Caption: Workflow for preparing **Septide** for in-vivo use.

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References

- 1. [verifiedpeptides.com](https://www.verifiedpeptides.com) [verifiedpeptides.com]
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